

Technical Guide to 4-Ethyl-2-methoxyphenol-d2 for Research Applications

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d2

Cat. No.: B12385831

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethyl-2-methoxyphenol-d2**, a deuterated stable isotope-labeled compound valuable for a range of research applications. This document details its suppliers, technical specifications, and its primary application as an internal standard in quantitative analytical methods.

Compound Overview

4-Ethyl-2-methoxyphenol-d2, also known as 4-Ethylguaiacol-d2, is the deuterated form of 4-Ethyl-2-methoxyphenol, a phenolic compound found in various natural sources and recognized as a significant flavor and aroma component.^{[1][2]} The incorporation of two deuterium atoms into the ethyl group creates a stable, heavier version of the molecule, making it an ideal internal standard for mass spectrometry-based quantitative analysis.^[3] Its primary application lies in stable isotope dilution assays (SIDA) for the accurate quantification of its non-deuterated counterpart in complex matrices such as wine, beer, and biological samples.^{[3][4][5][6]}

Suppliers and Product Specifications

Several chemical suppliers offer **4-Ethyl-2-methoxyphenol-d2**. The following table summarizes the available information. Researchers are advised to contact the suppliers directly for the most current product specifications and availability.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Notes
MedChem Express	4-Ethyl-2-methoxyphenol-d2	1335401-59-6	C ₉ H ₁₀ D ₂ O ₂	154.21 g/mol	Information not readily available	Also known as 4-Ethylguaia col-d2.[3] [7]
HPC Standards	D2-4-Ethylguaia col Solution	1335401-59-6	C ₉ H ₁₀ D ₂ O ₂	154.21 g/mol	100 µg/ml	Provided as a solution in acetonitrile. [8]
Benchchem	4-Ethyl-2-methoxyphenol - d2	1335401-59-6	Not specified	Not specified	Information not readily available	Inquire for details.[9]
DVE-290845	4-Ethyl-2-methoxyphenol - d2	1335401-59-6	Not specified	Not specified	≥ 95%	Available in 10 mg packaging. [10]

Physicochemical Properties (of the non-deuterated form)

The following table summarizes the key physicochemical properties of the non-deuterated 4-Ethyl-2-methoxyphenol. These properties are expected to be very similar for the d2-labeled compound.

Property	Value	Source
CAS Number	2785-89-9	[11][12]
Molecular Formula	C ₉ H ₁₂ O ₂	[11][12]
Molecular Weight	152.19 g/mol	[11][12]
Appearance	Clear colorless to pale yellow liquid	[12][13]
Boiling Point	234-236 °C	[12]
Melting Point	15 °C	[12]
Density	1.063 g/mL at 25 °C	[12]
Refractive Index	1.5260-1.5300 @ 20°C	[13]
Solubility	Slightly soluble in chloroform and methanol.	[12]

Experimental Protocol: Use as an Internal Standard in Quantitative Analysis by GC-MS

This section outlines a general experimental protocol for the use of **4-Ethyl-2-methoxyphenol-d2** as an internal standard in a stable isotope dilution assay (SIDA) for the quantification of 4-ethylguaiacol in a liquid matrix (e.g., wine).

Objective: To accurately quantify the concentration of 4-ethylguaiacol in a sample using **4-Ethyl-2-methoxyphenol-d2** as an internal standard.

Materials:

- **4-Ethyl-2-methoxyphenol-d2** standard solution (e.g., 100 µg/mL in acetonitrile from HPC Standards)
- 4-Ethylguaiacol analytical standard
- Sample for analysis (e.g., red wine)

- Organic solvent for extraction (e.g., dichloromethane, diethyl ether)
- Anhydrous sodium sulfate
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., DB-5ms or equivalent)
- Standard laboratory glassware and equipment

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of the non-deuterated 4-ethylguaiacol standard in a suitable solvent (e.g., ethanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
 - From the stock solution, prepare a series of calibration standards by serial dilution to cover the expected concentration range of the analyte in the samples.
- Sample Preparation and Spiking:
 - Take a known volume of the sample (e.g., 5 mL of wine).
 - Add a precise volume of the **4-Ethyl-2-methoxyphenol-d2** internal standard solution to the sample. The amount added should be chosen to give a detector response similar to that of the analyte in the sample.
 - For the calibration standards, take a known volume of a blank matrix (a wine known to be free of 4-ethylguaiacol, or a synthetic wine) and spike with known concentrations of the non-deuterated standard and the same fixed amount of the deuterated internal standard as added to the samples.
- Extraction:
 - Perform a liquid-liquid extraction of the spiked sample and calibration standards. For example, add 2 mL of dichloromethane, vortex for 1 minute, and centrifuge to separate the layers.

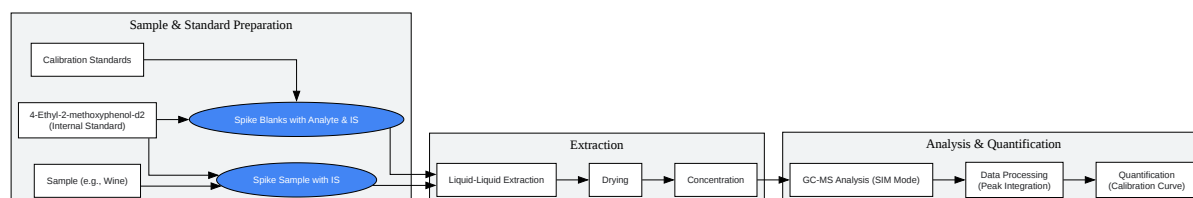
- Carefully collect the organic (lower) layer.
- Repeat the extraction process two more times and combine the organic extracts.
- Dry the combined organic extract by passing it through a small column containing anhydrous sodium sulfate.
- Concentrate the extract under a gentle stream of nitrogen to a final volume of approximately 100 μL .
- GC-MS Analysis:
 - Inject 1 μL of the concentrated extract into the GC-MS system.
 - The GC oven temperature program should be optimized to achieve good separation of 4-ethylguaiaicol from other matrix components. A typical program might be: start at 40°C, hold for 2 minutes, ramp to 250°C at 10°C/min, and hold for 5 minutes.
 - The mass spectrometer should be operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity.
 - Monitor the following ions (note: these are theoretical exact masses; the specific ions to monitor may vary slightly based on the instrument and should be confirmed by running a full scan of the standards):
 - 4-Ethylguaiaicol (Analyte): m/z 152 (molecular ion), and a qualifier ion such as m/z 137.
 - **4-Ethyl-2-methoxyphenol-d2** (Internal Standard): m/z 154 (molecular ion), and a qualifier ion.
- Data Analysis and Quantification:
 - Integrate the peak areas for the selected ions for both the analyte and the internal standard in the chromatograms of the calibration standards and the samples.
 - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.

- Construct a calibration curve by plotting the response ratio against the concentration of the analyte in the calibration standards.
- Calculate the response ratio for the unknown samples.
- Determine the concentration of 4-ethylguaiacol in the samples by interpolating their response ratios on the calibration curve.

Visualizations

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the key steps in using **4-Ethyl-2-methoxyphenol-d2** as an internal standard for quantitative analysis.

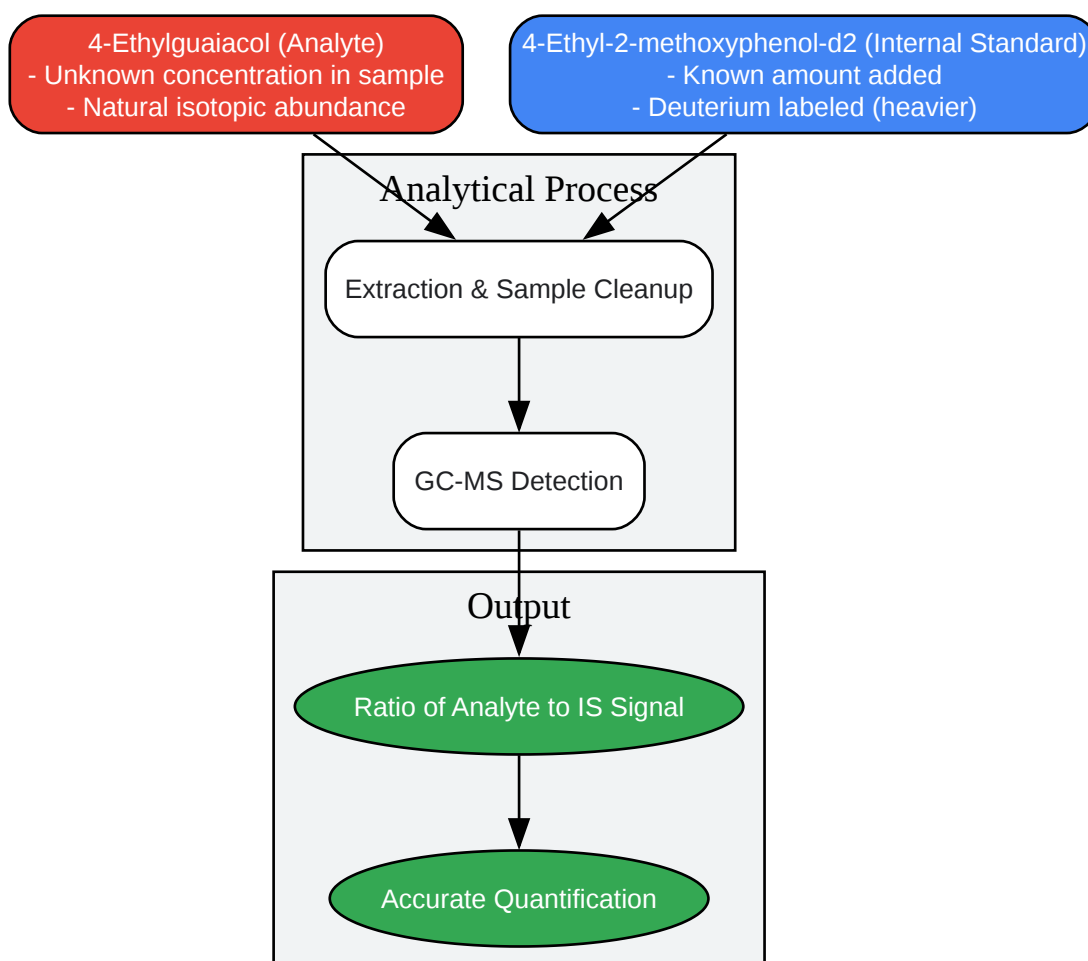


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Caption: Workflow for quantitative analysis using an internal standard.

Logical Relationship in Stable Isotope Dilution Assay

This diagram shows the logical relationship between the analyte and the internal standard in a stable isotope dilution assay.



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Caption: Logic of Stable Isotope Dilution Assay.

Conclusion

4-Ethyl-2-methoxyphenol-d2 is an essential tool for researchers requiring precise and accurate quantification of 4-ethylguaiacol. Its use as an internal standard in stable isotope dilution assays minimizes the effects of matrix interference and variations in sample preparation, leading to highly reliable analytical results. This guide provides a foundational understanding for the effective utilization of this deuterated compound in research and drug development settings.

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